

# Strontium Arsenite: A Technical Overview for Researchers

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## Compound of Interest

Compound Name:	Strontium arsenite
CAS No.:	116035-04-2
Cat. No.:	B1168252

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical guide on **strontium arsenite**. This paper will delve into the compound's identifiers, physicochemical properties, and toxicological profile, presenting available data in a structured format for clarity and ease of comparison. While specific experimental protocols for **strontium arsenite** are not extensively documented in publicly available literature, this guide includes generalized methodologies for relevant analytical procedures and illustrates the toxicological mechanisms associated with arsenite compounds.

## Chemical Identity and Identifiers

**Strontium arsenite** is an inorganic chemical compound with the CAS number 91724-16-2.[1][2][3][4][5] It is crucial to distinguish **strontium arsenite** from the more commonly referenced strontium arsenate (CAS No. 13464-68-1).[6] **Strontium arsenite** is recognized as a hazardous substance and a confirmed human carcinogen.[3][7]

A summary of the key identifiers for **strontium arsenite** is provided in the table below.

Identifier	Value
CAS Number	91724-16-2[1][2][3][4][5]
Molecular Formula	As <sub>2</sub> O <sub>4</sub> Sr[3] or Sr(AsO <sub>2</sub> ) <sub>2</sub>
Molecular Weight	301.46 g/mol [1][5]
IUPAC Name	tristrontium;diarsorite[4]
PubChem CID	21124621[3][4], 167445[1]
InChI	InChI=1S/2AsO3.3Sr/c22-1(3)4;;;/q2-3;3*+2[3] [4]
Canonical SMILES	[O-]--INVALID-LINK--[O-].[O-]--INVALID-LINK--[O-].[Sr+2].[Sr+2].[Sr+2][3]
Synonyms	Strontium arsenite (Sr(As <sub>2</sub> O <sub>4</sub> )), Arsenious acid, strontium salt[1][3][4]

## Physicochemical Properties

**Strontium arsenite** is characterized as a white, odorless powder.[1][8] It exhibits slight solubility in water and alcohol, while being soluble in diluted acids.[1][3][8] The compound possesses weak oxidizing and reducing properties.[2][3] Upon heating to decomposition, it is known to emit toxic fumes of arsenic.[3]

Property	Value
Physical State	Solid, white powder[1][3]
Odor	Odorless[8]
Solubility	Slightly soluble in water and alcohol; Soluble in diluted acids[1][3][8]
Reactivity	Weak oxidizing or reducing powers[2][3]

## Toxicological Profile

**Strontium arsenite** is classified as a highly toxic substance and a confirmed human carcinogen.[3][7] Exposure can occur through inhalation, ingestion, or skin absorption.[7]

Acute Effects:

- Irritation and burns to the skin and eyes.[7]
- Irritation of the nose, throat, and lungs upon inhalation.[7]
- High or repeated exposure can lead to loss of appetite, nausea, vomiting, diarrhea, and abdominal pain.[7]

Chronic Effects:

- Carcinogenicity: **Strontium arsenite** is recognized as a human carcinogen, with links to lung, bladder, and skin cancer.[7]
- Organ Damage: Long-term exposure may result in damage to the liver and kidneys.[7]
- Systemic Effects: The compound can adversely affect the heart, bone marrow, blood cells, and the nervous system, potentially causing numbness and weakness in the extremities.[7]
- Other Effects: Hoarseness and damage to the nasal septum have also been reported with prolonged exposure.[7]

## Experimental Protocols

Detailed experimental protocols specifically for the synthesis and biological testing of **strontium arsenite** are scarce in the available literature. However, general methodologies for the preparation of arsenite salts and the analytical determination of arsenic species are well-established.

## General Synthesis of Metal Arsenites

The synthesis of metal arsenites can often be achieved through precipitation reactions in an aqueous solution. A generalized procedure involves reacting a soluble strontium salt with a solution of an alkali metal arsenite or by carefully neutralizing a solution of arsenious acid with

a strontium base. For instance, some arsenite salts can be prepared from an aqueous solution of arsenic trioxide ( $\text{As}_2\text{O}_3$ ).<sup>[9]</sup>

A potential, though not specifically documented for **strontium arsenite**, laboratory-scale synthesis could involve the following conceptual steps:

- **Preparation of an Arsenite Solution:** Dissolving arsenic trioxide in a solution of a strong base like sodium hydroxide to form sodium arsenite.
- **Precipitation:** Adding a soluble strontium salt, such as strontium nitrate or strontium chloride, to the sodium arsenite solution.
- **Isolation:** The resulting **strontium arsenite** precipitate would then be isolated by filtration.
- **Purification:** Washing the precipitate with deionized water to remove any soluble impurities, followed by drying.

## Analytical Determination of Arsenic Species

The speciation of arsenic, distinguishing between arsenite (As(III)) and arsenate (As(V)), is critical in toxicological and environmental studies. A common and highly sensitive method for this is High-Performance Liquid Chromatography (HPLC) coupled with Inductively Coupled Plasma Mass Spectrometry (ICP-MS).

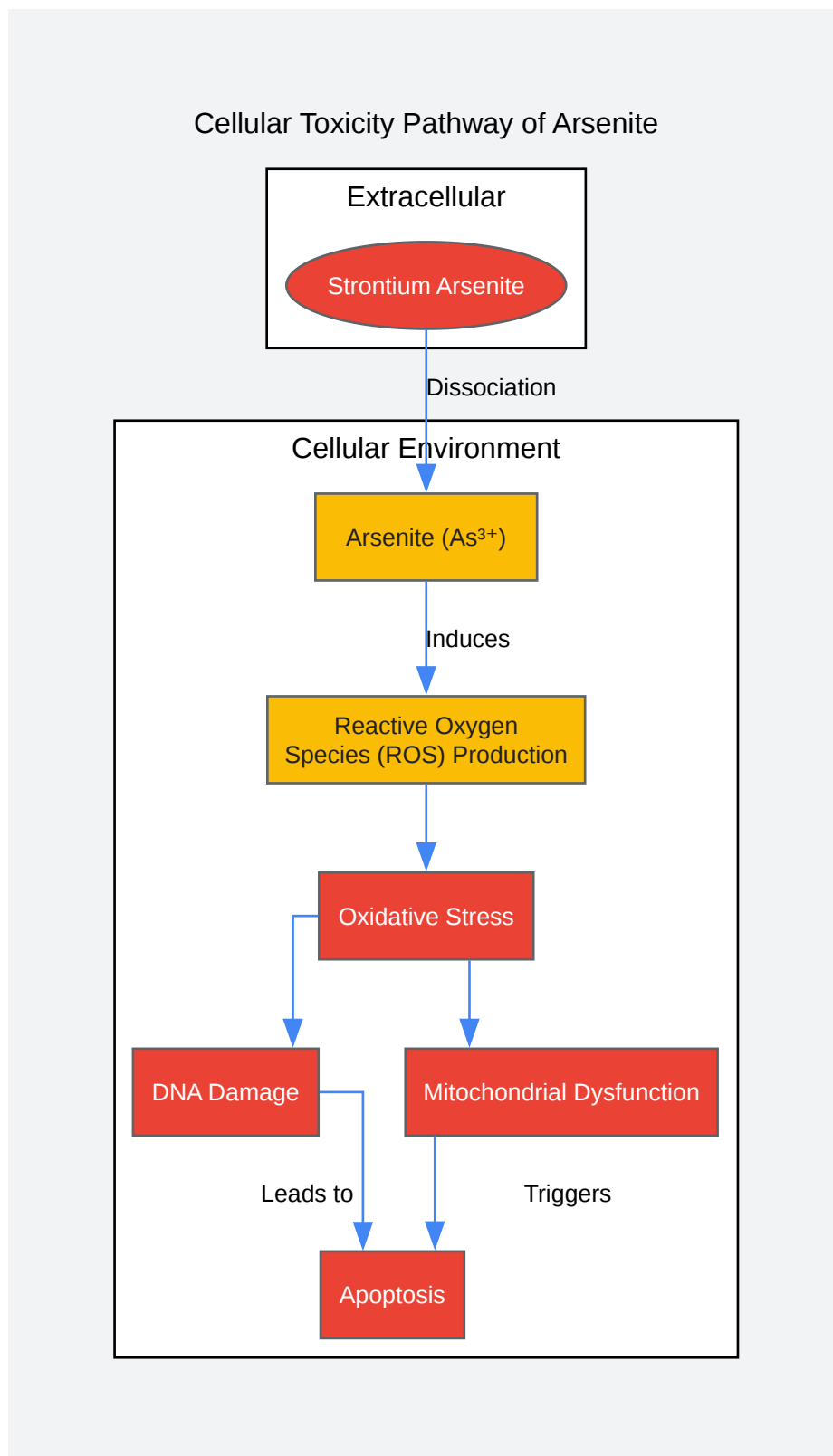
Methodology:

- **Sample Preparation:** Aqueous samples containing arsenic are filtered and appropriately diluted. Solid samples require acid digestion to bring the arsenic into solution, though this may alter the original speciation.
- **Chromatographic Separation:** An aliquot of the prepared sample is injected into an HPLC system equipped with an anion-exchange column. A mobile phase with a specific pH and ionic strength is used to separate arsenite and arsenate based on their different charges.
- **Detection and Quantification:** The eluent from the HPLC is introduced into an ICP-MS. The ICP-MS detects and quantifies the arsenic isotopes, allowing for the determination of the concentration of each arsenic species.

## Visualizations

### Cellular Toxicity Pathway of Arsenite

The following diagram illustrates the generalized signaling pathways involved in arsenite-induced cellular toxicity. Arsenite can enter the cell and induce the production of reactive oxygen species (ROS), leading to oxidative stress, DNA damage, and apoptosis.

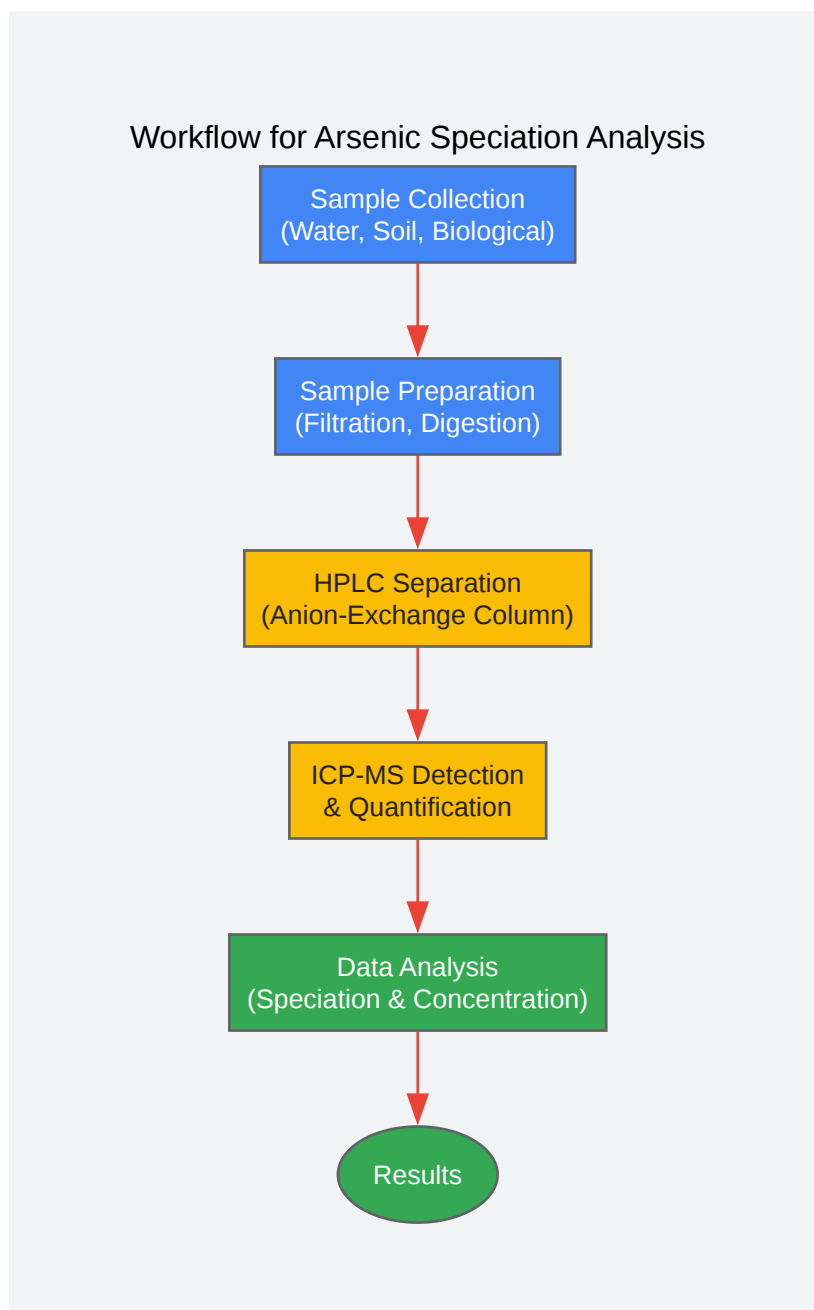


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Caption: Generalized pathway of arsenite-induced cellular toxicity.

## Experimental Workflow for Arsenic Speciation Analysis

This diagram outlines the typical workflow for the analytical determination of arsenic species using HPLC-ICP-MS.



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Caption: Experimental workflow for arsenic speciation analysis.

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